

# Essential Safety and Disposal Procedures for GSK3787

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## Compound of Interest

Compound Name: GSK3787

Cat. No.: B1672385

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For laboratory professionals engaged in research and development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe working environment and regulatory compliance. This document provides a comprehensive guide to the proper disposal procedures for **GSK3787**, a selective and irreversible peroxisome proliferator-activated receptor  $\delta$  (PPAR $\delta$ ) antagonist.

## Quantitative Data Summary

**GSK3787** is a potent and selective antagonist for PPAR $\delta$ .<sup>[1][2]</sup> The following table summarizes its key quantitative properties.

Property	Value	Source
CAS Number	188591-46-0	[3]
Molecular Formula	<chem>C15H12ClF3N2O3S</chem>	[3]
Molecular Weight	392.8 g/mol	[3]
$\text{pIC}_{50}$	6.6 (for PPAR $\delta$ )	[1][2]
Affinity for PPAR $\alpha$ & PPAR $\gamma$	$\text{pIC}_{50} < 5$ (no measurable affinity)	[1][2]
Purity	$\geq 95\%$ to $\geq 98\%$ (vendor dependent)	[3][4]
Appearance	Crystalline solid	[3]
Solubility in DMSO	5 mg/mL	[3]
Solubility in DMF	3 mg/mL	[3]

## Proper Disposal Procedures

As a chemical compound used in a laboratory setting, **GSK3787** must be disposed of as hazardous waste. The following step-by-step guide outlines the proper disposal procedures.

Note: These are general guidelines; always consult your institution's Environmental Health and Safety (EHS) office for specific protocols and requirements.

**Step 1: Personal Protective Equipment (PPE)** Before handling **GSK3787** for disposal, ensure you are wearing appropriate PPE, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat

**Step 2: Segregation of Waste** Properly segregate waste containing **GSK3787** to prevent accidental mixing with incompatible materials.

- Solid Waste:
  - Collect unused or expired solid **GSK3787** in its original container or a clearly labeled, sealed, and chemically compatible container.
  - Contaminated disposable labware, such as pipette tips, tubes, and gloves, should be collected in a designated hazardous waste container lined with a heavy-duty plastic bag.
- Liquid Waste:
  - Solutions of **GSK3787** (e.g., in DMSO) must be collected in a dedicated, sealed, and chemically compatible liquid waste container.
  - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: 4-chloro-N-[2-[[5-(trifluoromethyl)-2-pyridinyl]sulfonyl]ethyl]-benzamide, the solvent used, and the approximate concentration.
  - Never dispose of solutions containing **GSK3787** down the drain.

#### Step 3: Labeling and Storage

- All waste containers must be clearly and accurately labeled with "Hazardous Waste" and the full chemical name of the contents.
- Store waste containers in a designated, secure, and well-ventilated secondary containment area, away from general laboratory traffic and incompatible materials, while awaiting pickup.

#### Step 4: Arranging for Disposal

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.
- Follow their specific procedures for waste manifest documentation and container hand-off. Disposal must be carried out by a licensed hazardous waste contractor.

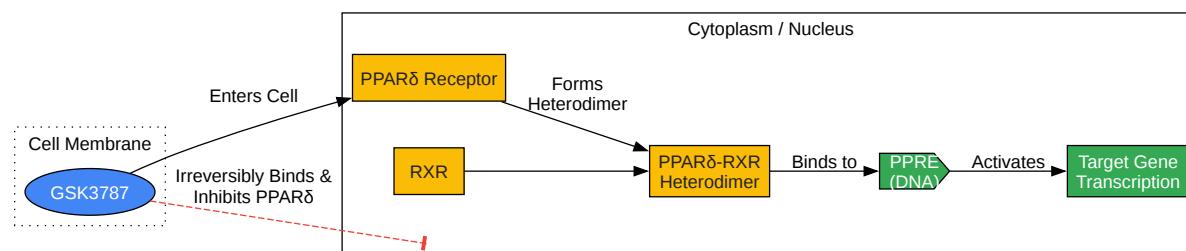
#### In Case of a Spill:

- Alert personnel in the immediate area.

- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or commercial spill pillows).
- Carefully collect the absorbent material and spilled substance into a designated hazardous waste container.
- Decontaminate the spill area with an appropriate solvent, and collect the cleaning materials as hazardous waste.
- Report the spill to your laboratory supervisor and EHS office.

## Signaling Pathway and Experimental Workflow

**GSK3787** functions as an irreversible antagonist of the Peroxisome Proliferator-Activated Receptor δ (PPAR $\delta$ ). It covalently binds to the receptor, thereby inhibiting the transcription of its target genes. The following diagram illustrates this inhibitory action.



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Caption: Mechanism of **GSK3787** as an irreversible antagonist of PPAR $\delta$  signaling.

The provided information is intended to offer essential guidance on the safe handling and disposal of **GSK3787**. It is imperative for all laboratory personnel to adhere to their institution's specific safety protocols and to consult with their EHS department for any questions or

clarification. By following these procedures, researchers can mitigate risks and ensure a safe and compliant laboratory environment.

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## References

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